

Application Notes and Protocols: Synthesis of N-Methylhomoveratrylamine via Reductive Amination

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Compound of Interest

Compound Name: *N-Methylhomoveratrylamine*

Cat. No.: *B126883*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the synthesis of **N-Methylhomoveratrylamine**, a significant synthetic intermediate^{[1][2]}, via a one-pot reductive amination reaction. The described methodology involves the reaction of 3,4-dimethoxyphenylacetaldehyde with methylamine to form an intermediate Schiff base, which is subsequently reduced in situ to the desired secondary amine.^[3] This method is a common and effective strategy for the N-alkylation of amines.^[4] The protocol outlines the necessary reagents, step-by-step procedures, purification techniques, and safety considerations. Additionally, key physicochemical data for the final compound are presented for reference.

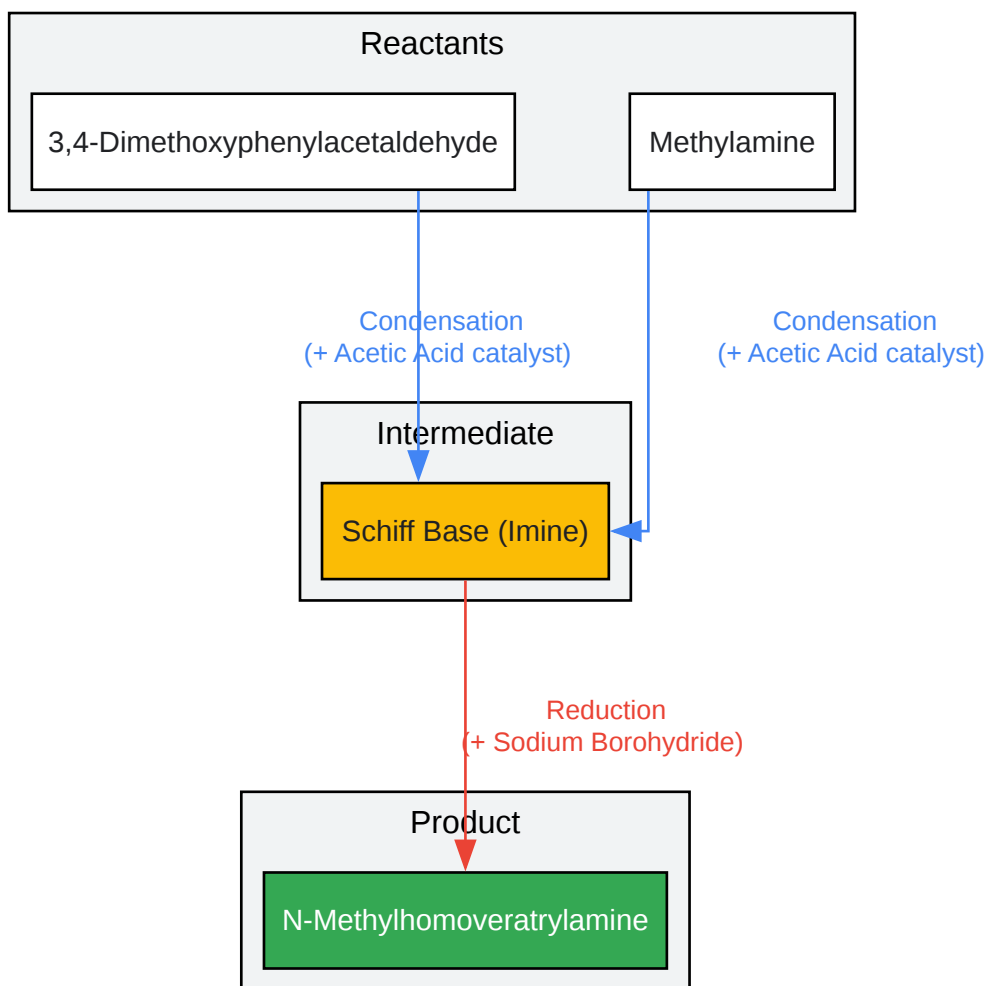
Physicochemical and Safety Data

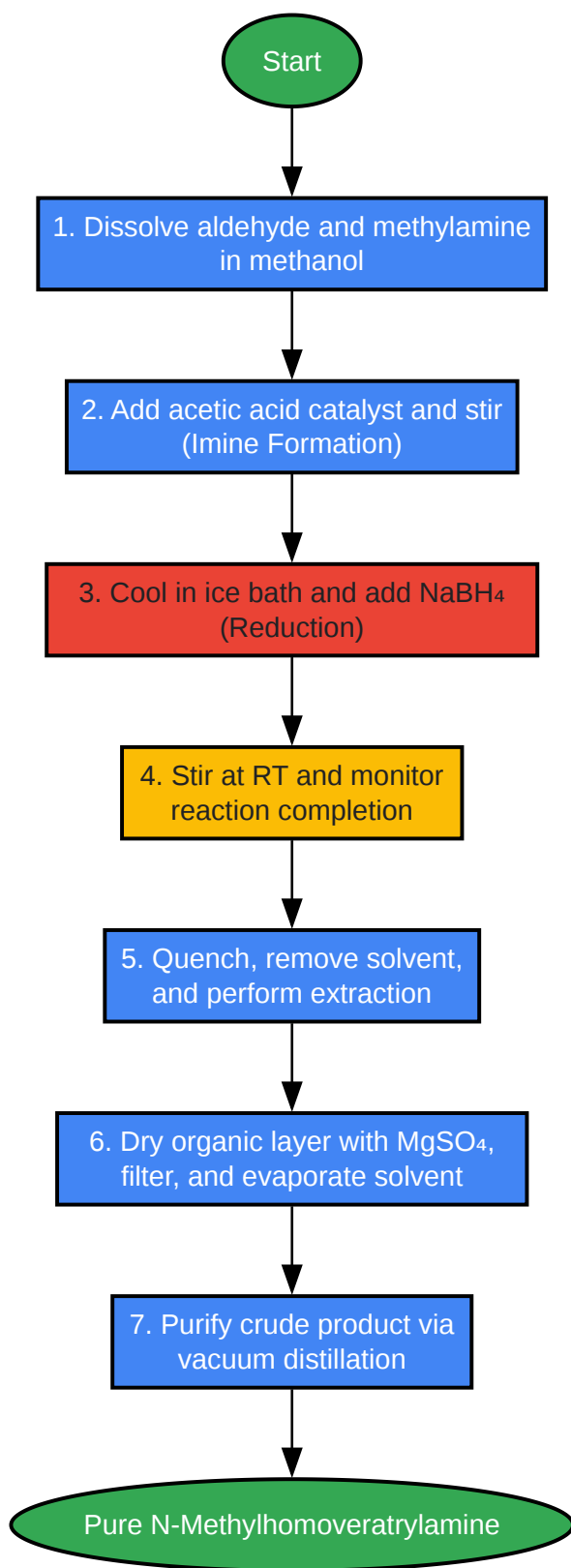
N-Methylhomoveratrylamine, also known as 2-(3,4-dimethoxyphenyl)-N-methylethanamine, is a light yellow liquid.^[1] It is structurally related to its precursor, homoveratrylamine.^[3] The following table summarizes its key properties and safety information.

Property	Value	Reference
IUPAC Name	2-(3,4-dimethoxyphenyl)-N-methylethanamine	[3][5]
CAS Number	3490-06-0	[1][3]
Molecular Formula	C ₁₁ H ₁₇ NO ₂	[1][3]
Molecular Weight	195.26 g/mol	[1][3]
Density	1.059 g/mL at 25 °C	[1][2]
Boiling Point	99-112 °C at 0.075-0.120 Torr	[1]
Refractive Index	n ₂₀ /D 1.533	[1][2]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[1]
GHS Precautionary Statements	P261, P305 + P351 + P338	[1]

Synthesis Pathway: Reductive Amination

The synthesis proceeds in a two-step, one-pot sequence. First, an aldehyde (3,4-dimethoxyphenylacetaldehyde) reacts with a primary amine (methylamine) to form an imine (Schiff base).[3] This condensation is often catalyzed by a weak acid.[6] The intermediate imine is then reduced in situ by a mild reducing agent, such as sodium borohydride, to yield the target secondary amine, **N-Methylhomoveratrylamine**. [3]





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